

# Application Notes and Protocols: TCO-PEG36-acid Bioconjugation Techniques

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## Compound of Interest

Compound Name: TCO-PEG36-acid

Cat. No.: B8115369

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This document provides detailed application notes and experimental protocols for the use of **TCO-PEG36-acid**, a bifunctional linker widely employed in bioconjugation, drug delivery, and the development of complex biomolecules such as Antibody-Drug Conjugates (ADCs) and PROTACs (PROteolysis TARgeting Chimeras).

## Introduction to TCO-PEG36-acid

**TCO-PEG36-acid** is a long-chain, monodisperse polyethylene glycol (PEG) reagent that serves as a hydrophilic linker.<sup>[1][2]</sup> It possesses two distinct reactive functionalities:

- A terminal carboxylic acid (-COOH) group, which can be coupled to primary amines on biomolecules (e.g., lysine residues on antibodies or proteins) to form stable amide bonds.<sup>[1]</sup> This reaction typically requires activation with coupling agents like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).<sup>[1][3]</sup>
- A trans-cyclooctene (TCO) group, which is a key component in bioorthogonal chemistry. The TCO moiety reacts specifically and rapidly with tetrazine-containing molecules through a copper-free, inverse-electron-demand Diels-Alder (iEDDA) cycloaddition, often referred to as "click chemistry".

The extended PEG36 spacer enhances the aqueous solubility of the resulting conjugate, reduces potential steric hindrance, and can improve the pharmacokinetic properties of the final

product. These features make **TCO-PEG36-acid** a valuable tool for creating precisely engineered bioconjugates for therapeutic and diagnostic applications.

## Physicochemical and Kinetic Data

Quantitative data for **TCO-PEG36-acid** and related linkers are summarized below for comparison. The kinetic data highlights the rapid nature of the TCO-tetrazine ligation.

Table 1: Physicochemical Properties of **TCO-PEG36-acid** and Related Linkers

Compound	Molecular Weight (g/mol)	Purity	Formula	Recommended Storage	Key Solvents
TCO-PEG36-acid	1827.2	≥90-98%	C <sub>84</sub> H <sub>163</sub> NO <sub>40</sub>	-20°C	DMSO, DMF, DCM
TCO-PEG36-NHS ester	1924.3	≥95%	C <sub>88</sub> H <sub>166</sub> N <sub>2</sub> O <sub>42</sub>	-20°C	DMSO, DMF, DCM
Azido-PEG36-acid	1701.0	≥98%	C <sub>75</sub> H <sub>149</sub> N <sub>3</sub> O <sub>38</sub>	-20°C	Water, DMSO, DMF, DCM
DBCO-PEG36-acid	1962.3	≥95%	C <sub>94</sub> H <sub>164</sub> N <sub>2</sub> O <sub>40</sub>	-20°C	DMSO, DMF, DCM

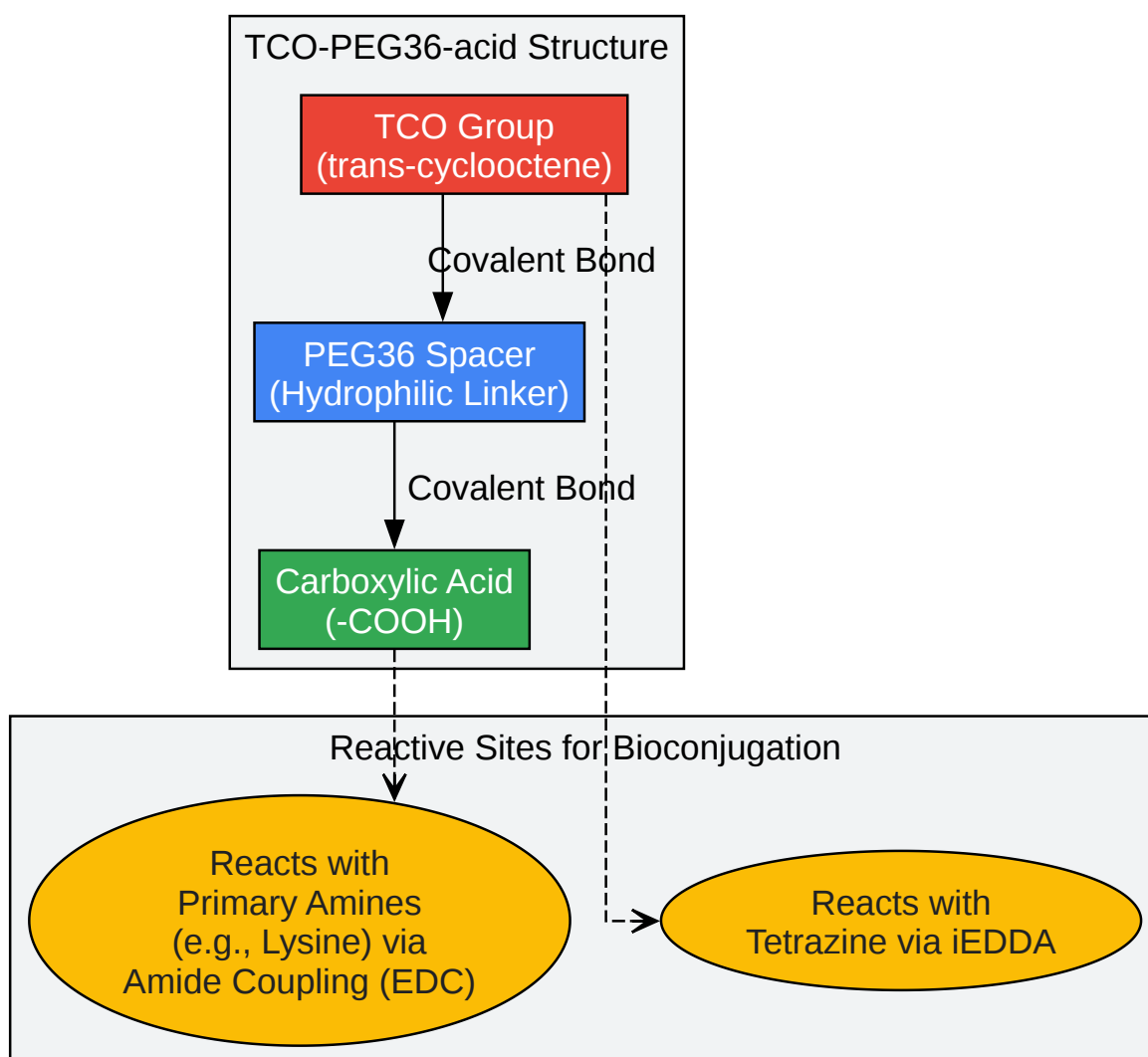
Table 2: Kinetic Data for TCO-Tetrazine Ligation

Reactants	Reaction Type	Second-Order Rate Constant (k <sub>2</sub> )	Conditions
TCO & Tetrazine	iEDDA Click Chemistry	~2,000 M <sup>-1</sup> s <sup>-1</sup>	9:1 Methanol/Water
sTCO-acid & Tetrazine	iEDDA Click Chemistry	23,800 ± 400 M <sup>-1</sup> s <sup>-1</sup>	25% Acetonitrile/PBS

Note on Stability: The TCO group has a limited half-life and can isomerize to the less reactive cis-cyclooctene (CCO). Therefore, long-term storage is not recommended, and reagents should be used relatively fresh for optimal reactivity.

## Core Bioconjugation Chemistry and Workflows

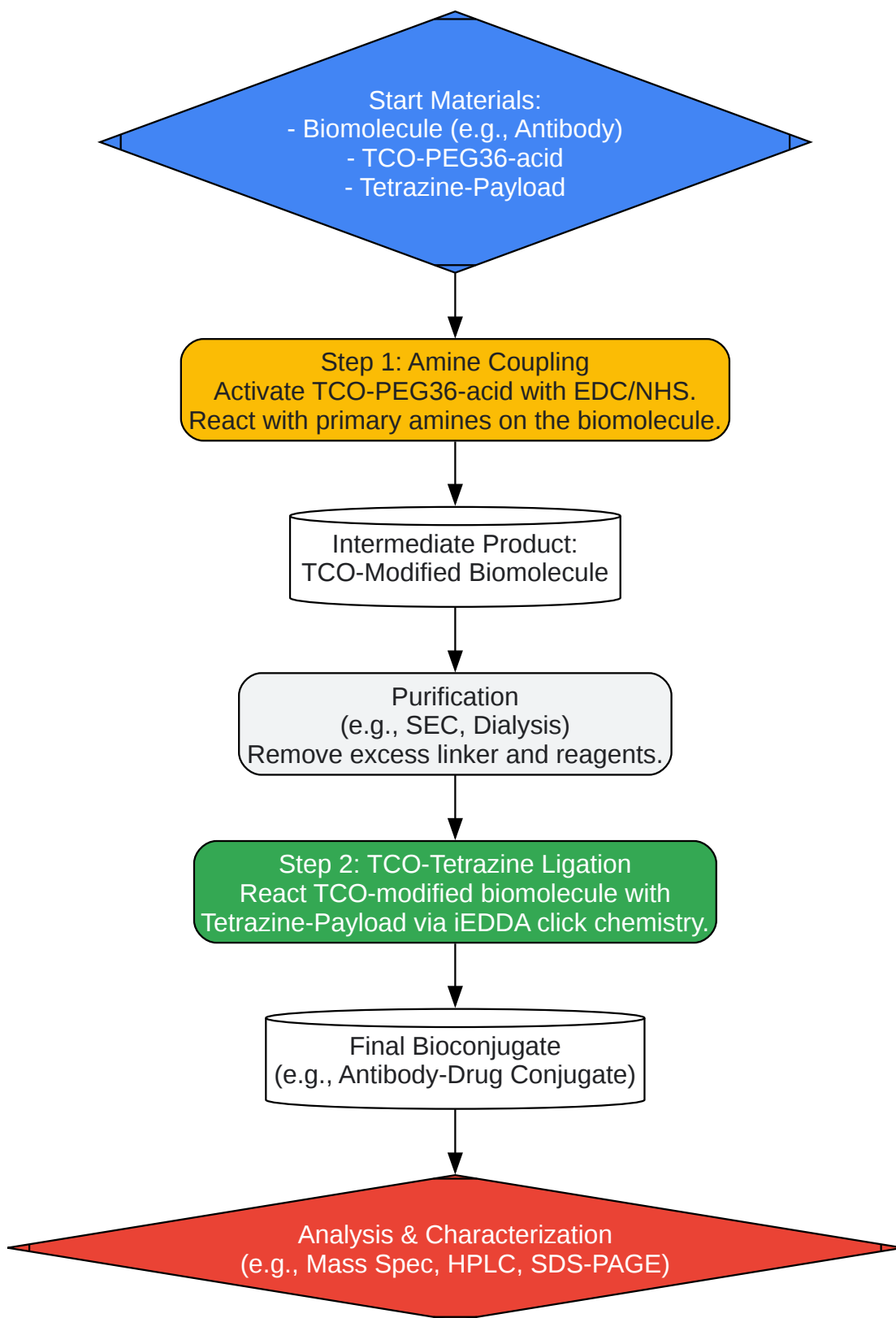
The dual functionality of **TCO-PEG36-acid** allows for a versatile, two-step bioconjugation strategy. This is particularly useful in the synthesis of ADCs, where an antibody is first modified with the linker, purified, and then conjugated to a tetrazine-modified payload.



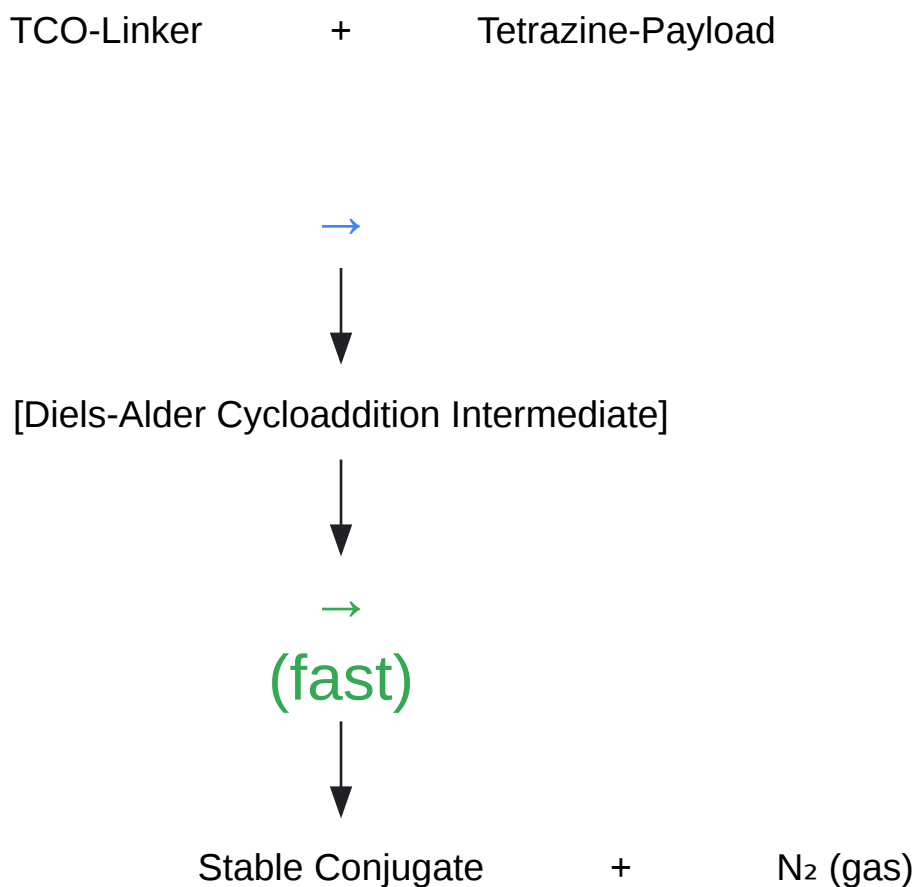
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Caption: Structure of **TCO-PEG36-acid** showing its functional groups.

The general workflow involves an initial amine coupling step followed by a bioorthogonal click reaction.



## Simplified TCO-Tetrazine iEDDA Reaction



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## References

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